

GC-MS Analysis of Caryophyllene Formate: A Comprehensive Application Note and Protocol

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Compound of Interest

Compound Name: *Caryophyllene formate*

CAS No.: 58096-46-1

Cat. No.: B1618201

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Abstract

Caryophyllene formate is a significant sesquiterpenoid ester prized for its unique woody and amber aroma profile in the fragrance and flavor industries.[1][2] Ensuring the purity, identity, and concentration of this compound in essential oils, perfumes, and other commercial matrices is critical for quality control and product development. This application note presents a detailed, robust, and validated method for the analysis of **caryophyllene formate** using Gas Chromatography-Mass Spectrometry (GC-MS). We provide comprehensive, step-by-step protocols for sample preparation, instrument configuration, and data analysis, designed for researchers, scientists, and quality control professionals. The methodology leverages the high separation efficiency of gas chromatography and the definitive identification capabilities of mass spectrometry, establishing a reliable workflow for both qualitative and quantitative assessments.

Introduction

Caryophyllene formate (C₁₆H₂₆O₂) is a derivative of caryophyllane, a bicyclic sesquiterpene backbone.[3][4] Its application as a fragrance agent necessitates precise analytical methods to

differentiate it from structurally similar compounds and to quantify its concentration accurately. Gas Chromatography-Mass Spectrometry (GC-MS) is the preeminent analytical technique for the analysis of volatile and semi-volatile compounds like **caryophyllene formate**.^[5] The gas chromatograph separates individual components from a complex mixture based on their volatility and interaction with the stationary phase of the analytical column. Subsequently, the mass spectrometer fragments the eluted molecules and separates the resulting ions by their mass-to-charge ratio, generating a unique spectral fingerprint for definitive identification.^[6]

This guide explains the causality behind experimental choices, providing a self-validating system that ensures trustworthy and reproducible results.

Compound Profile: Caryophyllene Formate

A clear understanding of the analyte's physicochemical properties is fundamental to developing an effective analytical method.

Property	Value	Source(s)
CAS Number	58096-46-1	^[2] ^[3] ^[7]
Molecular Formula	C ₁₆ H ₂₆ O ₂	^[2] ^[4] ^[7]
Molecular Weight	250.38 g/mol	^[2] ^[3]
Appearance	Colorless to pale yellow liquid	^[7]
Boiling Point (est.)	304-305 °C @ 760 mm Hg	^[1]
Kovats Retention Index	1559 (Standard non-polar column)	^[8]
Primary Use	Fragrance and Flavor Agent	^[1]

Principle of the Method

The workflow is founded on liquid injection GC-MS. A diluted sample containing **caryophyllene formate** and an internal standard is injected into the heated GC inlet, where it is vaporized. The helium carrier gas transports the vaporized analytes onto a non-polar capillary column. Separation is achieved via a programmed temperature ramp, which elutes compounds based

on their boiling points and chemical affinity for the stationary phase. As **caryophyllene formate** elutes from the column, it enters the mass spectrometer's ion source, where it undergoes electron ionization (EI) at 70 eV.[9] The resulting fragmentation pattern is analyzed to confirm identity, while the signal intensity is used for quantification against a calibration curve.

Materials and Reagents

- Standards:
 - **Caryophyllene Formate** (≥95% purity)
 - n-Tridecane (Internal Standard, ≥99% purity)
- Solvents:
 - Ethyl Acetate (GC or HPLC grade, ≥99.5% purity)
- Instrumentation & Consumables:
 - Gas Chromatograph with Mass Spectrometric Detector (e.g., Agilent 7890B GC with 5977A MS or equivalent)[5]
 - Autosampler
 - GC Capillary Column: Non-polar, 5% Phenyl Methyl Siloxane phase (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness)[10]
 - Carrier Gas: Helium (99.999% purity)
 - 2 mL amber glass autosampler vials with PTFE-lined caps
 - Microsyringes (10 µL, 100 µL, 1000 µL)
 - Analytical balance (4-decimal place)
 - Volumetric flasks (Class A)

Experimental Protocols

Protocol 1: Standard and Sample Preparation

The accuracy of the final result is critically dependent on the precise preparation of standards and samples. An internal standard (IS) is used to correct for variations in injection volume and instrument response.

- Internal Standard (IS) Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 100 mg of n-tridecane into a 100 mL volumetric flask.
 - Dissolve and dilute to the mark with ethyl acetate. This solution serves as the IS stock.
- **Caryophyllene Formate** Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 100 mg of **caryophyllene formate** into a separate 100 mL volumetric flask.
 - Dissolve and dilute to the mark with ethyl acetate.
- Calibration Standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL):
 - Prepare a series of calibration standards by performing serial dilutions from the **caryophyllene formate** stock solution into volumetric flasks.
 - To each calibration standard flask, add a fixed amount of the IS Stock Solution to achieve a final IS concentration of 10 µg/mL in every standard.
 - Example for 25 µg/mL Standard: Pipette 2.5 mL of the 1000 µg/mL stock and 1 mL of the 1000 µg/mL IS stock into a 100 mL flask. Dilute to volume with ethyl acetate.
 - Transfer the final solutions to 2 mL autosampler vials.
- Sample Preparation:
 - Accurately weigh an appropriate amount of the sample matrix (e.g., 100 mg of essential oil) into a 10 mL volumetric flask.
 - Add 100 µL of the 1000 µg/mL IS Stock Solution to the flask.

- Dilute to the mark with ethyl acetate. The final IS concentration is 10 µg/mL.
- Vortex for 1-2 minutes to ensure thorough mixing and extraction.[5]
- If the sample contains particulates, centrifuge or filter through a 0.45 µm PTFE syringe filter into an autosampler vial.

Protocol 2: GC-MS Instrumentation and Acquisition

These parameters are a robust starting point and may be optimized for specific instrumentation. The use of a non-polar HP-5MS type column is recommended for general terpene and ester analysis.[10][11]

Parameter	Recommended Setting	Rationale
GC System		
Injection Volume	1 μ L	Standard volume for capillary columns.
Inlet Temperature	250 $^{\circ}$ C	Ensures complete vaporization without thermal degradation.
Injection Mode	Splitless (with 1 min purge delay)	Maximizes analyte transfer to the column for trace analysis.
Carrier Gas	Helium	Inert gas providing good chromatographic efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	Optimal flow rate for a 0.25 mm i.d. column. [10]
Oven Program		
Initial Temperature	70 $^{\circ}$ C, hold for 1 min	Allows for proper focusing of analytes at the head of the column. [10]
Ramp 1	5 $^{\circ}$ C/min to 180 $^{\circ}$ C	Separates more volatile components.
Ramp 2	15 $^{\circ}$ C/min to 280 $^{\circ}$ C, hold for 5 min	Elutes higher boiling point compounds like caryophyllene formate.
MS System		
Ion Source Temp.	230 $^{\circ}$ C	Standard temperature to promote ionization.
Quadrupole Temp.	150 $^{\circ}$ C	Standard temperature for mass filtering.

Ionization Energy	70 eV	Standard EI energy for generating reproducible fragmentation patterns for library matching.[9]
Acquisition Mode	Full Scan	For qualitative identification and spectral library matching.
Mass Range	m/z 45 - 450	Captures the molecular ion and key fragments of the analyte and similar compounds.
Solvent Delay	5 min	Prevents the high-concentration solvent peak from damaging the detector filament.

Data Analysis and Interpretation

Analyte Identification

- Retention Time (RT): **Caryophyllene formate** should elute at a consistent RT under the specified conditions.
- Mass Spectrum Matching: The primary identification is achieved by comparing the acquired mass spectrum of the chromatographic peak with a reference spectrum from an established database, such as the NIST Mass Spectral Library.[12][13] A high match factor (typically >850/1000) provides strong evidence of identity.

Expected Mass Spectrum and Fragmentation

The electron ionization of **caryophyllene formate** (MW=250.38) is predicted to yield the following key features:

- Molecular Ion (M⁺): A peak at m/z 250 corresponding to the intact molecule. This peak may be of low abundance.

- **Loss of Formic Acid:** A fragment at m/z 204 (M-46), resulting from the neutral loss of formic acid (HCOOH). This fragment corresponds to the caryophyllene cation ($C_{15}H_{24}^+$) and is often a prominent feature in the spectrum.[\[14\]](#)
- **Caryophyllane Skeleton Fragments:** The subsequent fragmentation of the m/z 204 ion will produce the characteristic pattern for the caryophyllene structure, including major ions at m/z 133, 105, 93, 81, and 69.[\[9\]](#)[\[15\]](#)[\[16\]](#) The presence of this cluster strongly supports the identification.

Quantification

Quantification is performed using the internal standard method.

- **Construct Calibration Curve:** For each calibration standard, calculate the ratio of the peak area of **caryophyllene formate** to the peak area of the internal standard (n-tridecane).
- **Plot this area ratio (y-axis) against the concentration of **caryophyllene formate** (x-axis).**
- **Perform a linear regression on the data points.** The resulting equation ($y = mx + c$) and correlation coefficient (R^2) are used for quantification.
- **Calculate Sample Concentration:** Determine the peak area ratio for the unknown sample and use the calibration equation to solve for its concentration.

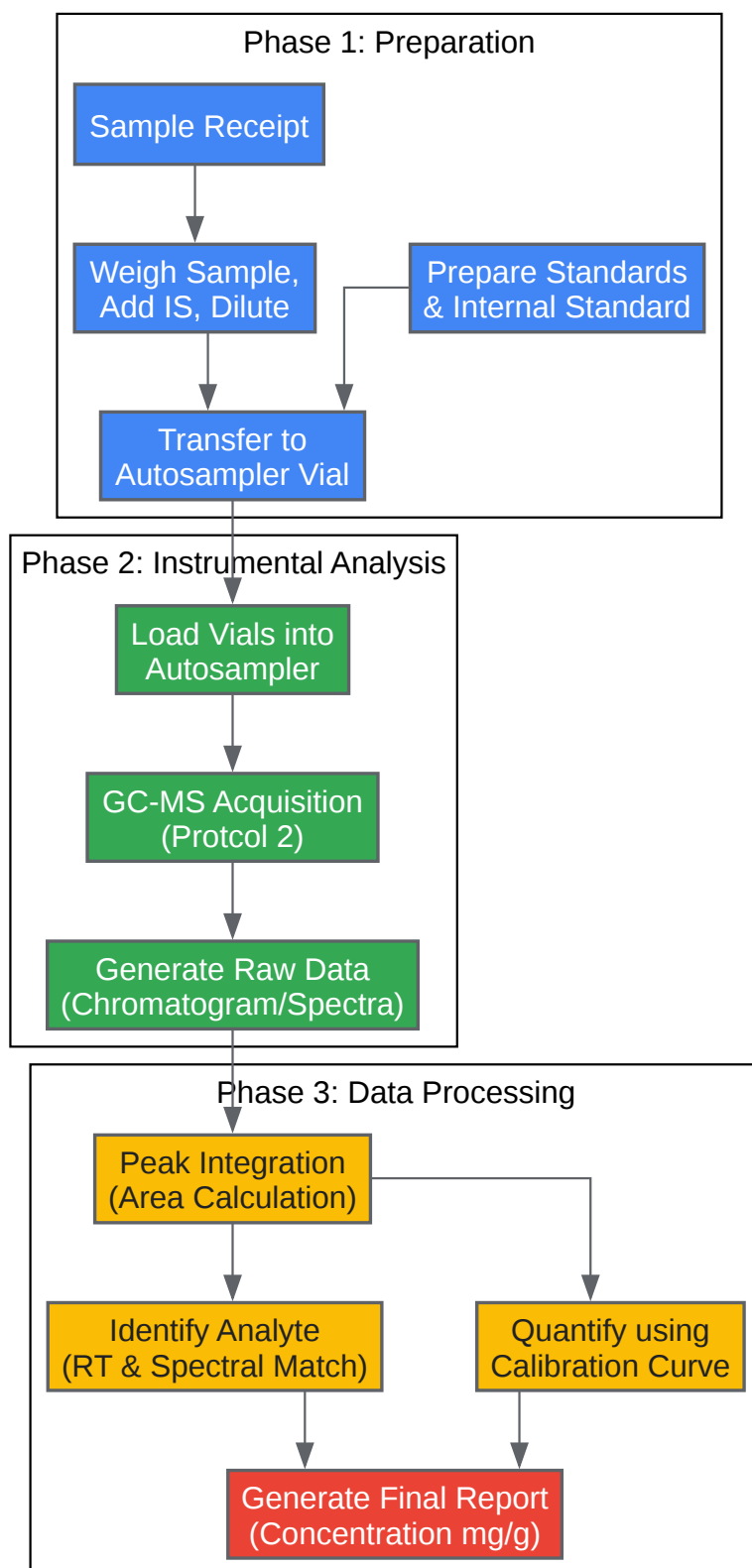
Method Validation Summary

For use in a regulated environment, the analytical method must be validated to ensure it is fit for purpose. Key validation parameters are summarized below, with typical acceptance criteria derived from established guidelines.[\[6\]](#)[\[17\]](#)[\[18\]](#)

Validation Parameter	Typical Acceptance Criteria	Purpose
Linearity	Correlation Coefficient (R^2) > 0.995	Confirms the detector response is proportional to analyte concentration across a defined range.
Limit of Detection (LOD)	Signal-to-Noise Ratio (S/N) ≥ 3	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	S/N ≥ 10 ; or lowest validated standard	The lowest concentration that can be quantified with acceptable precision and accuracy.
Accuracy (Recovery)	80 - 120%	Measures the closeness of the experimental value to the true value, often tested by spiking a blank matrix.
Precision (Repeatability)	Relative Standard Deviation (RSD) $\leq 15\%$	Measures the consistency of results for multiple analyses of the same sample under the same conditions.

Workflow Visualization

The following diagram illustrates the complete analytical workflow from sample receipt to final data reporting.



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Caption: End-to-end workflow for GC-MS analysis of **caryophyllene formate**.

Discussion and Troubleshooting

- **Thermal Degradation:** While **caryophyllene formate** is relatively stable, excessively high inlet temperatures (>280 °C) could potentially cause degradation.[\[12\]](#)[\[19\]](#) If degradation is suspected, a lower inlet temperature should be evaluated.
- **Matrix Interference:** Complex matrices like essential oils can contain isomers or other compounds that co-elute with the target analyte. In such cases, optimizing the temperature ramp (slowing it down) can improve separation. If co-elution persists, Selected Ion Monitoring (SIM) mode can be used for quantification, monitoring only specific, unique ions for **caryophyllene formate** to enhance selectivity.[\[12\]](#)
- **Column Bleed:** At the upper end of the temperature program, column bleed can increase baseline noise. Using a high-quality, low-bleed column (like those with an "MS" designation) minimizes this effect. A post-run "bake-out" at a high temperature (e.g., 280 °C for 5 min) helps clean the column before the next injection.[\[10\]](#)

Conclusion

This application note provides a comprehensive and validated GC-MS method for the reliable identification and quantification of **caryophyllene formate**. By following the detailed protocols for sample preparation, instrument setup, and data analysis, laboratories can achieve accurate and reproducible results essential for quality assurance in the fragrance, flavor, and pharmaceutical industries. The methodology is grounded in established analytical principles and can be readily adapted and validated for routine use.

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